

Cresol red solubility in water and ethanol

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Compound of Interest

Compound Name: *Cresol red*

Cat. No.: *B154985*

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An In-depth Technical Guide to the Solubility of **Cresol Red** in Water and Ethanol

Introduction

Cresol Red (o-Cresolsulfonephthalein) is a synthetic triarylmethane dye widely utilized in scientific research and various industries.[1] Its primary application is as a pH indicator, notable for its two distinct transition ranges, making it versatile for monitoring pH changes in both acidic and alkaline environments.[2][3] It exhibits a color change from red to yellow in the pH range of 0.2 to 1.8 and a second transition from yellow to a purplish-red in the pH range of 7.2 to 8.8.[2][4] Beyond its role in titrations and as a general pH indicator, **Cresol Red** also serves as a tracking dye in agarose and polyacrylamide gel electrophoresis for DNA, RNA, and protein analysis.[1][5]

This guide provides a detailed examination of the solubility of **Cresol Red** in two common laboratory solvents: water and ethanol. Understanding its solubility is critical for the preparation of stock solutions, ensuring accuracy in experimental applications, and for its use in drug development and other research fields.

Quantitative Solubility Data

The solubility of **Cresol Red** can vary depending on whether it is in its free acid form or as a sodium salt. The sodium salt form generally exhibits greater solubility in aqueous solutions. The data gathered from various sources is summarized below.

Compound Form	Solvent	Solubility	Observation	Source
Cresol Red	Water	Sparingly Soluble / Slightly Soluble	-	[4] [6] [7]
Cresol Red	Ethanol	Soluble / Readily Soluble	-	[6] [7] [8]
Cresol Red	95% Ethanol	0.1% (w/v)	Clear Yellow Solution	[1]
Cresol Red Sodium Salt	Water	1 mg/mL	-	
Cresol Red Sodium Salt	95% Ethanol	10 mg/mL	-	

Note: "Sparingly soluble" and "slightly soluble" are qualitative terms. The quantitative data provides more precise measurements for solution preparation.

Experimental Protocol for Solubility Determination

The following protocol provides a standardized methodology for determining the solubility of a test chemical like **Cresol Red**. This procedure is adapted from the ICCVAM recommended protocol for solubility determination and is designed to be performed in a stepwise manner using increasingly rigorous mechanical techniques.[\[9\]](#)

3.1 Materials

- **Cresol Red** (powder form)
- Solvents: Deionized Water, Ethanol (95% or absolute)
- Glass test tubes or vials
- Analytical balance

- Vortex mixer
- Water bath sonicator
- Warming oven or water bath (set to 37°C)

3.2 Procedure This protocol uses a tiered approach, starting with a high concentration and proceeding to lower concentrations if the compound does not dissolve.

3.2.1 Tier 1: Initial High Concentration Test (e.g., 20 mg/mL)

- Weigh approximately 10 mg of **Cresol Red** into a pre-labeled glass tube. Document the exact weight.
- Add 0.5 mL of the first solvent (e.g., Deionized Water) to the tube to achieve a target concentration of 20 mg/mL.^[9]
- Apply the following sequence of mechanical procedures to attempt to dissolve the compound: a. Gently mix the tube at room temperature. b. Vortex the tube for 1-2 minutes.^[9] c. Visually inspect for dissolution. A compound is considered dissolved if the solution is clear with no visible precipitate or cloudiness. d. If not dissolved, place the tube in a water bath sonicator for up to 5 minutes.^[9] Re-inspect. e. If still not dissolved, warm the solution to 37°C for up to 60 minutes.^[9] Re-inspect.
- If complete solubility is achieved, the solubility is at least 20 mg/mL. No further steps are needed for this solvent.
- If the compound does not dissolve, proceed to Tier 2.
- Repeat steps 1-5 for the second solvent (Ethanol).

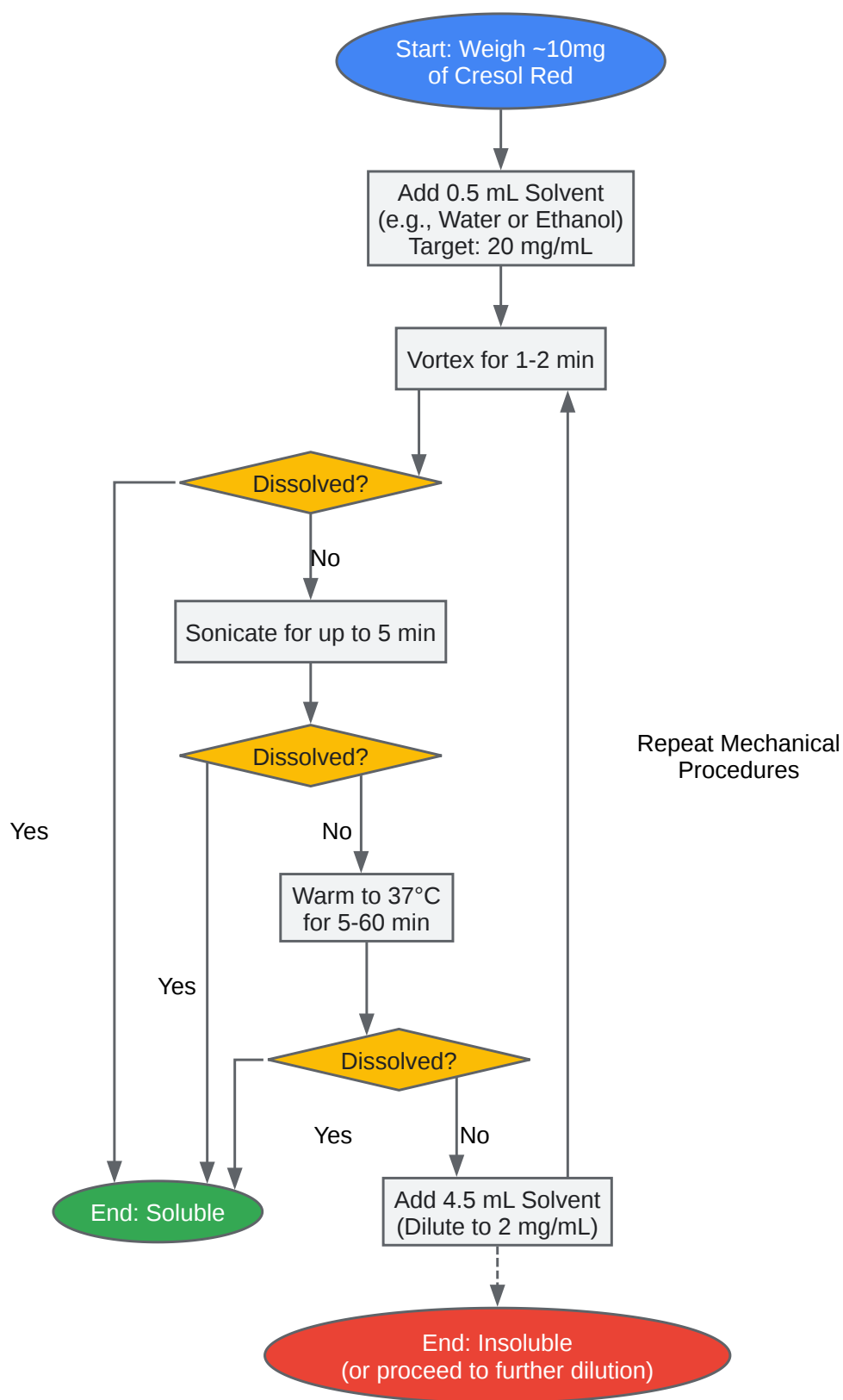
3.2.2 Tier 2: First Dilution (e.g., 2 mg/mL)

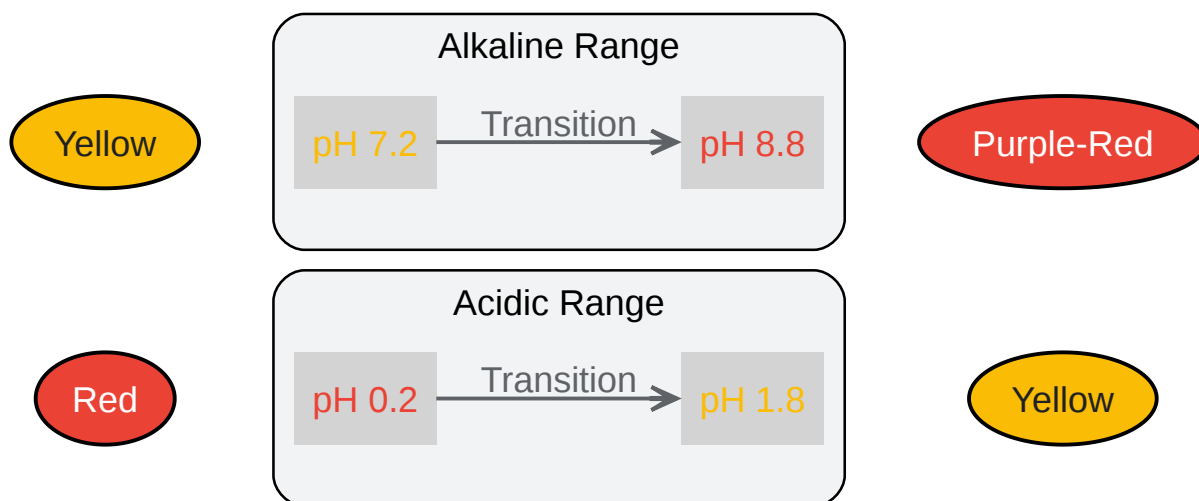
- To the tube from Tier 1 where the compound did not dissolve, add an additional 4.5 mL of the same solvent to bring the total volume to 5.0 mL. This dilutes the concentration by a factor of 10 to 2 mg/mL.

- Repeat the sequence of mechanical procedures (vortex, sonication, warming) as described in step 3.2.1.
- If solubility is achieved, record the solubility as being between the previous concentration (20 mg/mL) and the current one (2 mg/mL). For a more precise value, the experiment can be repeated with intermediate concentrations.
- If the compound still does not dissolve, proceed to the next dilution tier, decreasing the concentration by a factor of 10 each time, until solubility is achieved.

Diagrams and Workflows

Visual representations are crucial for understanding experimental processes and the functional properties of chemical indicators.





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